

Application Notes and Protocols for Assessing PBO Synergy with Deltamethrin in Mosquitoes

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Compound of Interest

Compound Name: Piperonyl Butoxide

Cat. No.: B1678441

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for assessing the synergistic effect of **piperonyl butoxide** (PBO) with the pyrethroid insecticide deltamethrin against mosquito populations. This procedure is crucial for insecticide resistance management, as it helps to determine if metabolic resistance, primarily mediated by cytochrome P450 monooxygenases, is a significant mechanism in a target mosquito population. The following protocols are based on established methodologies from the World Health Organization (WHO) and the Centers for Disease Control and Prevention (CDC).

Introduction

Deltamethrin is a widely used pyrethroid insecticide for controlling mosquito vectors of diseases such as malaria, dengue, and Zika virus. However, the emergence of insecticide resistance poses a significant threat to the effectiveness of vector control programs. One of the primary mechanisms of pyrethroid resistance is enhanced metabolism of the insecticide by detoxification enzymes, particularly cytochrome P450s (P450s).^{[1][2]}

Piperonyl butoxide (PBO) is a synergist that inhibits the activity of P450s.^{[3][4]} By pre-exposing mosquitoes to PBO before deltamethrin exposure, the metabolic detoxification of the insecticide is blocked, potentially restoring susceptibility in resistant individuals. The assessment of PBO synergy is therefore a critical tool to:

- Identify the presence and operational significance of metabolic resistance in mosquito populations.
- Inform decisions on the deployment of PBO-synergized insecticide formulations for vector control.
- Monitor the evolution of insecticide resistance mechanisms over time.

Experimental Protocols

This section details the methodologies for conducting PBO-deltamethrin synergy bioassays using two standard methods: the WHO tube test and the CDC bottle bioassay.

Protocol 1: WHO Tube Test for PBO Synergy

This protocol is adapted from the WHO standard operating procedure for insecticide susceptibility testing.[\[3\]](#)[\[5\]](#)

Materials:

- WHO insecticide susceptibility test kits, including exposure tubes, holding tubes, and screw-caps.
- Impregnated papers with deltamethrin (at the diagnostic concentration, e.g., 0.05% for *Anopheles* spp.) and PBO (e.g., 4%).[\[3\]](#)[\[6\]](#)
- Control papers impregnated with silicone oil.
- Non-blood-fed female mosquitoes, 2-5 days old, from either a field-collected population (F1 generation) or a laboratory colony.[\[7\]](#)
- Aspirator for transferring mosquitoes.
- Timer.
- Holding containers with access to a sugar solution (e.g., 10% sucrose).
- Incubator or environmental chamber maintained at $27\pm2^{\circ}\text{C}$ and $80\pm10\%$ relative humidity.

Procedure:

- Preparation: Label four sets of WHO exposure tubes for each mosquito population to be tested:
 - A: Control (silicone oil only)
 - B: PBO only (4% PBO)
 - C: Deltamethrin only (e.g., 0.05%)
 - D: PBO pre-exposure + Deltamethrin
- Mosquito Aspiration: Aspirate 20-25 female mosquitoes into each of the holding tubes. A minimum of four replicates should be prepared for each test condition.[\[7\]](#)
- PBO Pre-exposure:
 - For groups B and D, transfer the mosquitoes from the holding tubes into the exposure tubes containing the 4% PBO impregnated papers.
 - Expose the mosquitoes to PBO for 60 minutes.[\[6\]](#)
- Deltamethrin Exposure:
 - Immediately following the PBO pre-exposure, transfer the mosquitoes from group D into tubes containing the deltamethrin-impregnated papers.
 - Simultaneously, transfer the mosquitoes from group C into tubes with deltamethrin papers and group A into tubes with control papers. Mosquitoes in group B are transferred to holding tubes with clean paper.
 - Expose the mosquitoes for 60 minutes. During this time, record knockdown at 10-minute intervals.
- Holding Period and Mortality Reading:

- After the 60-minute exposure period, transfer all mosquitoes back to their respective holding tubes.
- Provide access to a 10% sugar solution.
- Hold the mosquitoes for 24 hours under controlled conditions ($27\pm 2^{\circ}\text{C}$ and $80\pm 10\%$ relative humidity).
- After 24 hours, record the number of dead mosquitoes in each tube.

Protocol 2: CDC Bottle Bioassay for PBO Synergy

This protocol is a modification of the standard CDC bottle bioassay to include a PBO pre-exposure step.[\[8\]](#)[\[9\]](#)

Materials:

- 250 ml glass bottles with screw caps.
- Technical grade deltamethrin and PBO.
- High-purity acetone.
- Pipettes and micropipettes.
- Vortex mixer.
- Bottle roller or rotator (optional, but recommended for even coating).
- Aspirator.
- Non-blood-fed female mosquitoes, 2-5 days old.
- Timer.
- Holding cages with access to a sugar solution.

Procedure:

- Bottle Preparation:
 - Prepare stock solutions of deltamethrin and PBO in acetone at the desired concentrations. The diagnostic dose for deltamethrin will vary by species (e.g., 12.5 μ g/bottle for *Anopheles gambiae*).^[10] A standard concentration for PBO is 100 μ g/bottle.
 - Coat the inside of the bottles with 1 ml of the respective solutions (deltamethrin, PBO, or acetone for controls).
 - Roll the bottles until the acetone has completely evaporated, leaving a uniform coating of the chemical. Leave the bottles to dry in a dark, ventilated area for at least 2 hours.
- Experimental Groups: Prepare four sets of coated bottles:
 - A: Acetone only (Control)
 - B: PBO only
 - C: Deltamethrin only
 - D: PBO pre-exposure + Deltamethrin (this will involve two sets of bottles)
- PBO Pre-exposure:
 - Aspirate 15-25 female mosquitoes into the PBO-coated bottles (for group D).
 - Expose the mosquitoes for 60 minutes.
- Deltamethrin Exposure:
 - After the PBO pre-exposure, transfer the mosquitoes from the PBO bottles into the deltamethrin-coated bottles.
 - Simultaneously, introduce mosquitoes into the control bottles (group A) and the deltamethrin-only bottles (group C).
 - The exposure time to deltamethrin is typically 30 minutes, or until 100% of susceptible mosquitoes are dead. Record mortality at regular intervals (e.g., every 5-10 minutes).

- **Data Collection:** The primary endpoint for the CDC bottle bioassay is the time to mortality. If a 24-hour mortality reading is desired, mosquitoes can be transferred to holding cages after the exposure period, provided with a sugar source, and mortality recorded after 24 hours.

Data Presentation

Quantitative data from the synergy assays should be recorded systematically. The following tables provide a template for data collection and analysis.

Table 1: Knockdown and Mortality Data from WHO Tube Test

Replicate	Test Condition	No. of Mosquitoes Exposed	Knockdown at 60 min (%)	No. of Dead at 24h	Mortality (%)	Corrected Mortality (%)*
1	Control					
2	Control					
3	Control					
4	Control					
Mean	Control					
1	PBO only					
2	PBO only					
3	PBO only					
4	PBO only					
Mean	PBO only					
1	Deltamethrin only					
2	Deltamethrin only					
3	Deltamethrin only					
4	Deltamethrin only					
Mean	Deltamethrin only					
1	PBO + Deltamethrin					

2	PBO + Deltamethri n
3	PBO + Deltamethri n
4	PBO + Deltamethri n
Mean	PBO + Deltamethri n

*Corrected mortality is calculated using Abbott's formula if mortality in the control group is between 5% and 20%.

Table 2: Time-to-Mortality Data from CDC Bottle Bioassay

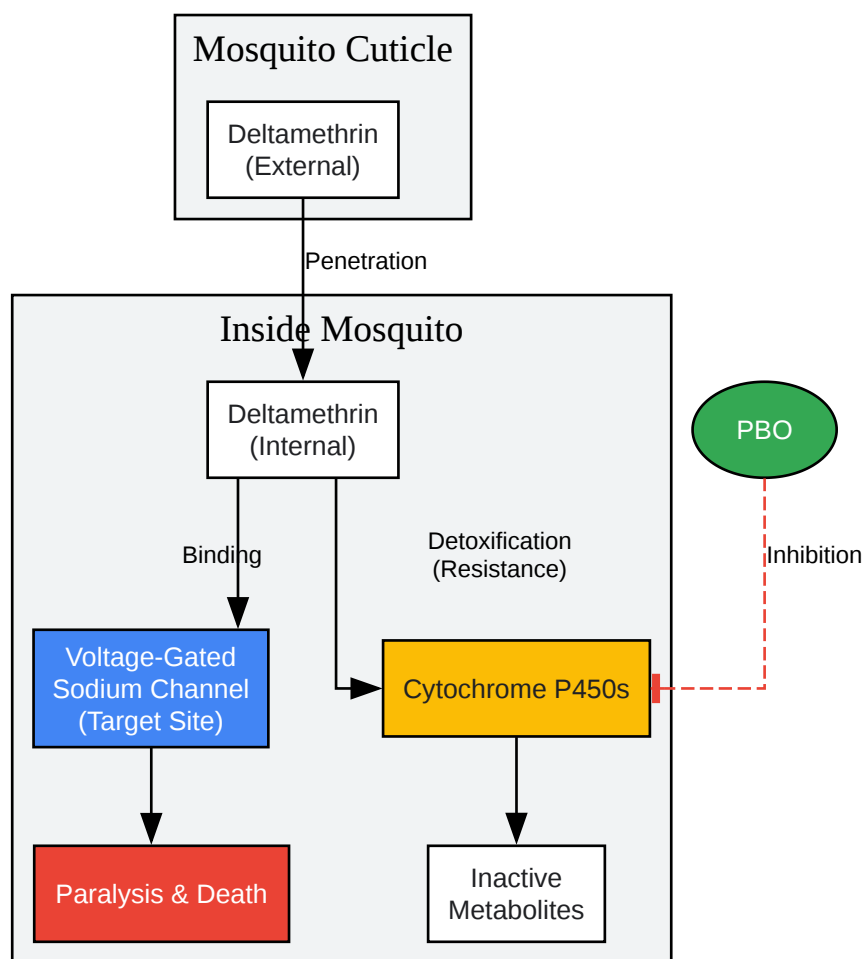
Time (min)	Replicate 1 (% Mortality)	Replicate 2 (% Mortality)	Replicate 3 (% Mortality)	Replicate 4 (% Mortality)	Mean % Mortality
Deltamethrin only					
5					
10					
15					
20					
25					
30					
PBO + Deltamethrin					
5					
10					
15					
20					
25					
30					

Table 3: Interpretation of Synergy Assay Results

Mortality with Deltamethrin only	Mortality with PBO + Deltamethrin	Interpretation
< 90%	≥ 98%	Susceptibility fully restored; metabolic resistance involving P450s is the primary resistance mechanism.
< 90%	90-97%	Susceptibility partially restored; metabolic resistance involving P450s is a contributing factor, but other mechanisms may be present.
< 90%	< 90%	Susceptibility not restored; metabolic resistance involving P450s is not the primary resistance mechanism. Other mechanisms such as target-site insensitivity (kdr) are likely involved. [2] [11]

Visualizations

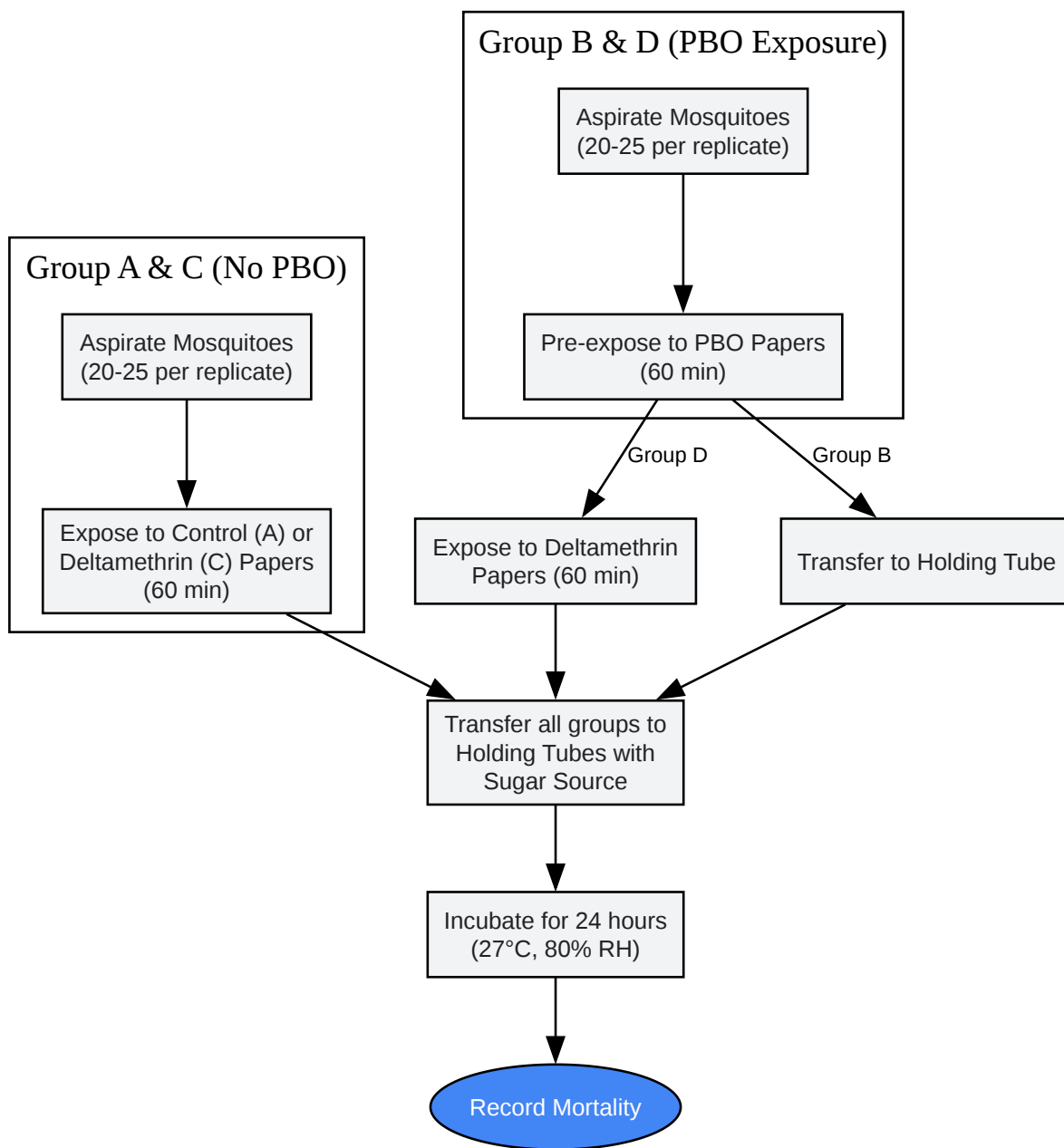
Signaling Pathway



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Caption: Mechanism of deltamethrin action, P450-mediated resistance, and PBO synergy.

Experimental Workflow



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Caption: WHO tube test workflow for assessing PBO synergy.

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